

AMTB Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *AMTB hydrochloride*

Cat. No.: *B1667263*

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This technical guide provides an in-depth overview of **AMTB hydrochloride**, a potent pharmacological tool for researchers in neuroscience and drug development. This document outlines its core physicochemical properties, biological activities, and key experimental data, presented for a scientific audience.

Core Molecular and Physical Data

AMTB hydrochloride is a well-characterized small molecule with the following key identifiers and properties:

Property	Value	Citations
Chemical Name	N-(3-Aminopropyl)-2-[(3-methylphenyl)methoxy]-N-(2-thienylmethyl)benzamide hydrochloride	[1]
Molecular Formula	C23H26N2O2S.HCl	[1]
Molecular Weight	430.99 g/mol	[1]
CAS Number	926023-82-7	[1]

Biological Activity and Quantitative Data

AMTB hydrochloride is recognized as a dual-action agent, functioning as a TRPM8 channel blocker and a non-selective inhibitor of voltage-gated sodium channels (NaV).[2]

TRPM8 Channel Inhibition

AMTB hydrochloride is a selective blocker of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[2] It has been shown to inhibit the activation of TRPM8 channels induced by icilin.[3]

Parameter	Value	Cell Line	Assay	Citations
pIC50	6.23	HEK293 cells expressing TRPM8	Icilin-activated Ca2+ influx	[3]

Voltage-Gated Sodium Channel Inhibition

AMTB hydrochloride also demonstrates non-selective inhibitory activity across a range of voltage-gated sodium channel subtypes.

NaV Subtype	pIC50	Assay	Citations
NaV1.1 - NaV1.8	4.83 - 5.69	Veratridine-induced membrane potential changes	[2]

In Vivo Efficacy in a Rat Model of Overactive Bladder

Intravenous administration of **AMTB hydrochloride** has been demonstrated to be effective in an anesthetized rat model of overactive bladder.

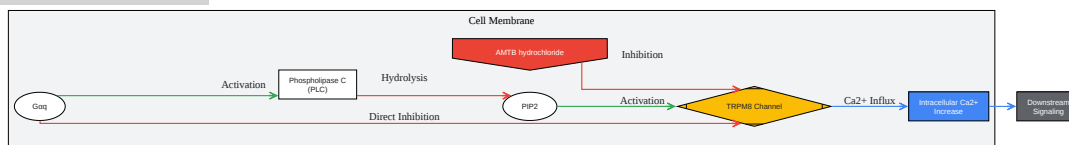
Dose (intravenous)	Effect	Citations
3 mg/kg	Decreased the frequency of volume-induced bladder contractions without affecting the amplitude of contraction.	[3]
10 mg/kg	Significantly attenuated reflex responses to noxious urinary bladder distension.	[3]
ID50	2.42 ± 0.46 mg/kg (for visceromotor reflex response)	[3]

Signaling Pathways

TRPM8 Channel Inhibition Pathway

AMTB hydrochloride acts as an antagonist at the TRPM8 channel, a non-selective cation channel. The activation of TRPM8 is a complex process regulated by various intracellular signaling molecules, including phosphatidylinositol 4,5-bisphosphate (PIP2), G-proteins, and protein kinases. **AMTB hydrochloride** is thought to interfere with the channel's gating mechanism, preventing the influx of cations like Ca²⁺ and Na⁺ that is normally triggered by cold temperatures or agonists like menthol and icilin.

Figure 1. Simplified diagram of TRPM8 channel regulation and inhibition by AMTB hydrochloride.



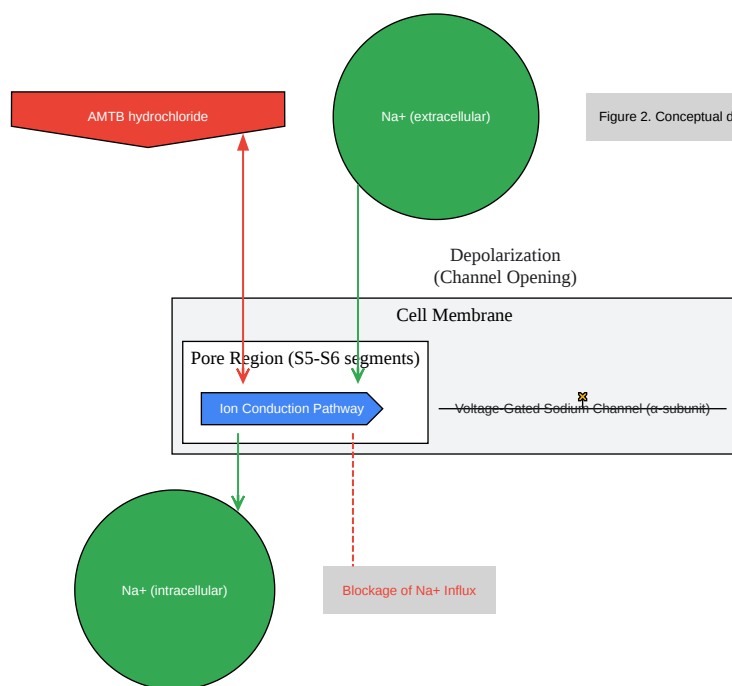


Figure 2. Conceptual diagram of AMTB hydrochloride blocking the voltage-gated sodium channel pore.

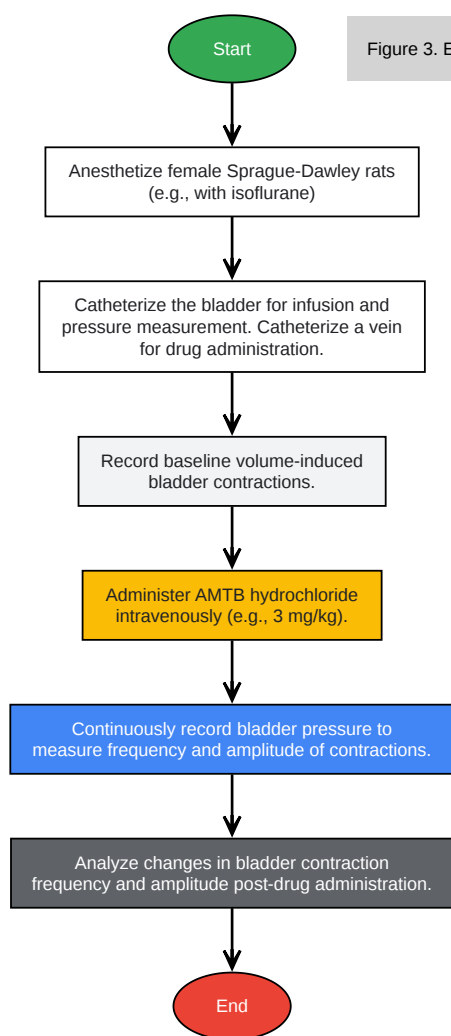


Figure 3. Experimental workflow for assessing AMTB hydrochloride in a rat model of overactive bladder.

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References

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